

An In-depth Technical Guide to 2-Chloro-4-methoxynicotinonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-methoxynicotinonitrile

CAS No.: 98645-43-3

Cat. No.: B1349480

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available chemical and physical properties of **2-Chloro-4-methoxynicotinonitrile** (CAS No. 98645-43-3). Due to the limited availability of experimental data in the public domain, this document primarily presents computed properties and information extrapolated from closely related compounds. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis, highlighting the current knowledge gaps and suggesting avenues for future experimental investigation.

Chemical Properties and Data

2-Chloro-4-methoxynicotinonitrile is a substituted pyridine derivative. The presence of the chloro, methoxy, and cyano groups on the nicotinonitrile scaffold suggests its potential as a versatile intermediate in organic synthesis and medicinal chemistry. The nicotinonitrile core is a recognized "privileged structure" in drug discovery, known to be a part of various biologically active compounds.^[1]

Table 1: General and Physicochemical Properties

Property	Value	Source
CAS Number	98645-43-3	ChemicalBook[2]
Molecular Formula	C ₇ H ₅ ClN ₂ O	Sigma-Aldrich
Molecular Weight	168.58 g/mol	Sigma-Aldrich
Physical Form	Solid (predicted)	4-Chloro-2-methoxynicotinonitrile is a solid
Boiling Point	485.9 ± 45.0 °C (Predicted)	Guidechem[3]
Flash Point	99.2 ± 27.3 °C (Predicted)	Guidechem[3]
Melting Point	Not available	N/A
Solubility	Not available	N/A

Spectroscopic Data (Predicted)

No experimental spectra for **2-Chloro-4-methoxynicotinonitrile** are currently available in the public domain. The following are predicted characteristics based on the analysis of structurally similar compounds.

2.1. ¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyridine ring and the protons of the methoxy group. The chemical shifts will be influenced by the electron-withdrawing effects of the chloro and cyano groups and the electron-donating effect of the methoxy group.

2.2. ¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will display distinct signals for each of the seven carbon atoms in the molecule. The approximate chemical shift ranges for the different types of carbons, based on typical values for substituted pyridines, are presented below.[4][5]

- Aromatic Carbons: 110-160 ppm
- Nitrile Carbon (-CN): 115-120 ppm
- Methoxy Carbon (-OCH₃): 55-65 ppm

2.3. Infrared (IR) Spectroscopy (Predicted)

The IR spectrum is expected to show characteristic absorption bands for the functional groups present in the molecule.

- C≡N (Nitrile): A sharp absorption band around 2220-2240 cm⁻¹.
- C-O (Methoxy): Stretching vibrations in the region of 1050-1250 cm⁻¹.
- C-Cl (Chloro): Absorptions in the fingerprint region, typically below 800 cm⁻¹.
- Aromatic C=C and C=N: Stretching vibrations in the 1400-1600 cm⁻¹ region.

2.4. Mass Spectrometry (Predicted)

The mass spectrum should exhibit a molecular ion peak (M⁺) corresponding to the molecular weight of the compound (168.58 g/mol). A characteristic isotopic pattern for a molecule containing one chlorine atom (M⁺ and M+2 peaks in an approximate 3:1 ratio) is expected.^[6]

Experimental Protocols

As no specific experimental protocols for the synthesis and analysis of **2-Chloro-4-methoxynicotinonitrile** are publicly available, the following sections provide generalized procedures based on methods for structurally related compounds.

3.1. Synthesis

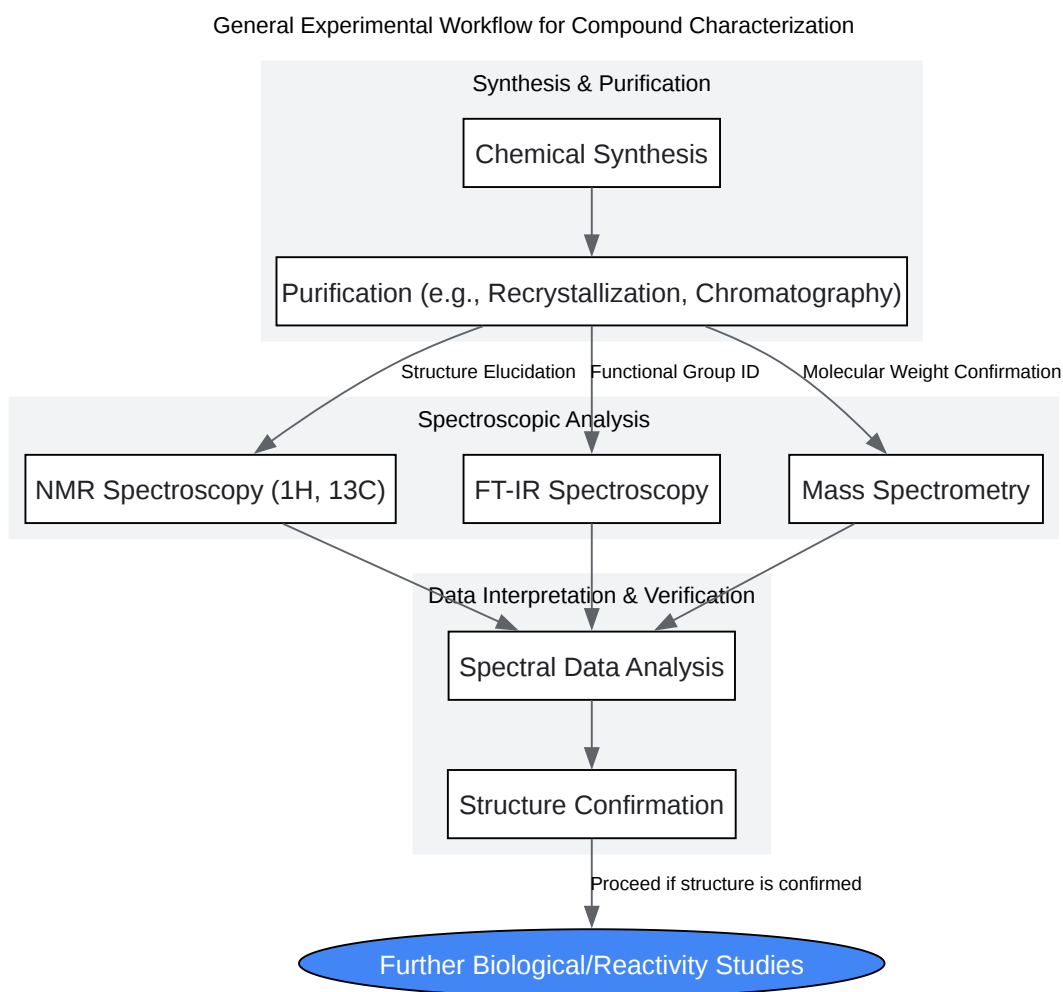
A potential synthetic route to **2-Chloro-4-methoxynicotinonitrile** could be adapted from the preparation of similar 2-chloronicotinonitrile derivatives. A common method involves the chlorination of a corresponding hydroxypyridine or pyridine N-oxide precursor. For instance, the synthesis of 2-chloronicotinonitrile has been achieved by treating nicotinamide-1-oxide with

phosphorus pentachloride and phosphorus oxychloride.[7] A similar strategy could potentially be employed starting from a suitably substituted 4-methoxynicotinamide-1-oxide.

A patent for the preparation of the related compound, 2-chloro-4-methylnicotinonitrile, describes a multi-step process involving condensation and subsequent chlorination.[8] This suggests that a convergent synthesis approach could also be a viable strategy.

3.2. General Spectroscopic Analysis Workflow

The following is a generalized workflow for the spectroscopic characterization of a synthesized organic compound like **2-Chloro-4-methoxynicotinonitrile**.



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General workflow for synthesis and characterization.

Reactivity and Biological Activity

4.1. Chemical Reactivity

The reactivity of the 2-chloropyridine moiety is well-established, with the chlorine atom at the 2-position being susceptible to nucleophilic aromatic substitution.^[9] This is due to the electron-withdrawing nature of the pyridine nitrogen, which activates the ortho and para positions to nucleophilic attack. Therefore, **2-Chloro-4-methoxynicotinonitrile** is expected to undergo reactions with various nucleophiles at the C2 position, allowing for the introduction of a wide range of functional groups.

4.2. Potential Biological Activity

While no specific biological activity data for **2-Chloro-4-methoxynicotinonitrile** has been reported, the nicotinonitrile scaffold is present in numerous compounds with diverse pharmacological activities, including anticancer, antimicrobial, antiviral, and anti-inflammatory properties.^{[1][3][10][11][12]} The specific combination of substituents (chloro, methoxy) on the nicotinonitrile ring of the title compound would modulate its biological profile. Further screening and in-vitro/in-vivo studies are necessary to determine its therapeutic potential.

Signaling Pathways

There is no information available in the public domain regarding any signaling pathways modulated by **2-Chloro-4-methoxynicotinonitrile**.

Conclusion

2-Chloro-4-methoxynicotinonitrile is a chemical compound with potential applications in synthetic and medicinal chemistry. However, there is a significant lack of publicly available experimental data regarding its physicochemical properties, spectroscopic characterization, and biological activity. This technical guide has compiled the available computed data and information from related structures to provide a preliminary overview. Further experimental investigation is crucial to fully elucidate the chemical and biological profile of this compound and to explore its potential as a building block for the development of new chemical entities.

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